

Application Notes & Protocols: Viscofas (PVM/MA Copolymer) in Transdermal Patch Formulation

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Compound of Interest

Compound Name: Viscofas
CAS No.: 9011-16-9
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Abstract

This document provides a comprehensive technical guide for researchers, scientists, and drug development professionals on the application of **Viscofas**, a trade name for poly(methyl vinyl ether-co-maleic anhydride) (PVM/MA) copolymer, in the formulation of transdermal drug delivery systems (TDDS). PVM/MA copolymers, also known by the trade name Gantrez™, are highly versatile polymers renowned for their exceptional film-forming, bioadhesive, and biocompatible properties.[1][2][3][4] This guide details the scientific rationale, step-by-step formulation protocols using the solvent casting method, and extensive characterization techniques for developing robust and effective transdermal patches. Methodologies for physicochemical evaluation, in vitro release and permeation studies, bioadhesion assessment, and stability testing are presented to ensure a self-validating and scientifically rigorous development process.

Introduction: The Role of Viscofas (PVM/MA Copolymer) in Transdermal Systems

Transdermal drug delivery offers a non-invasive route for systemic drug administration, bypassing first-pass metabolism and enabling controlled, sustained release. The success of a transdermal patch hinges on the properties of its constituent polymers, which form the backbone of the system.[5]

Viscofas (PVM/MA copolymer) is a synthetic, alternating copolymer of methyl vinyl ether and maleic anhydride.[1] In its anhydride form (e.g., Gantrez™ AN), the polymer is insoluble in water but soluble in select organic solvents like tetrahydrofuran (THF) and acetone.[6] Upon hydrolysis, the anhydride ring opens to form a polycarboxylic acid (e.g., Gantrez™ S series), which becomes water-soluble, yielding clear, tacky films.[6][7] This tunable solubility, coupled with its strong bioadhesive nature, makes **Viscofas** an exemplary candidate for drug-in-adhesive and matrix-type transdermal patches.[2][5][8]

Key Attributes of **Viscofas** for TDDS:

- **Excellent Film Formation:** Forms clear, flexible, and tack-free films upon solvent evaporation.[6]
- **Bioadhesion:** The carboxylic acid groups in the hydrolyzed form promote strong hydrogen bonding with mucosal and skin surfaces, ensuring prolonged contact time.[2]
- **Biocompatibility:** PVM/MA copolymers are widely used in pharmaceutical and cosmetic applications and are considered safe for topical use.[3][5]
- **Drug Delivery Vehicle:** Can be formulated to create a stable matrix for the controlled release of an embedded active pharmaceutical ingredient (API).

This guide will focus on the practical application of the hydrolyzed, free-acid form of **Viscofas** (e.g., Gantrez™ S grades) due to its aqueous and alcohol solubility, which aligns with skin-friendly solvent systems.[6][9]

Pre-Formulation & Material Selection

API and Excipient Compatibility

Before formulation, it is critical to establish the compatibility of the Active Pharmaceutical Ingredient (API) with **Viscofas** and other potential excipients.

- Rationale: Incompatibilities can lead to drug degradation, loss of patch adhesion, or altered release kinetics. Differential Scanning Calorimetry (DSC) and Fourier-Transform Infrared Spectroscopy (FTIR) are powerful tools for this assessment. DSC can reveal changes in melting points or the appearance of new thermal events indicating interactions, while FTIR can detect changes in functional group peaks, suggesting chemical reactions between components.
- Protocol:
 - Prepare physical mixtures of API:**Viscofas** (e.g., 1:1, 1:4 ratios).
 - Prepare physical mixtures of API with other potential excipients (e.g., plasticizers).
 - Analyze the pure components and the mixtures using DSC and FTIR.
 - Compare the thermograms and spectra of the mixtures to those of the individual components to identify any significant changes.

Selection of Ancillary Excipients

- Plasticizers: These are essential additives used to increase the flexibility of the polymer film, preventing it from becoming brittle and cracking upon drying or during wear.^[10] Plasticizers work by embedding themselves between polymer chains, reducing intermolecular forces and lowering the glass transition temperature (T_g).^[10]
 - Rationale & Selection: The choice of plasticizer depends on its compatibility with the polymer and API. For hydrophilic polymers like hydrolyzed **Viscofas**, common plasticizers include glycols (propylene glycol, polyethylene glycol 400) and citrate esters (triethyl citrate). The concentration is critical; typically ranging from 5-30% (w/w) of the polymer weight, it must be optimized to achieve desired flexibility without compromising cohesive strength.^[11]

- **Solvent System:** The solvent must solubilize the polymer, the API, and other excipients to create a homogenous solution for casting.
 - **Rationale & Selection:** For the water-soluble (hydrolyzed) grades of **Viscofas**, aqueous systems are viable. Ethanol is an excellent choice as a primary solvent or co-solvent with water, as it is volatile, skin-compatible, and can act as a permeation enhancer.[9][12][13] A combination like Ethanol:Water (e.g., 70:30 v/v) can optimize solubility for both the polymer and a slightly lipophilic drug.
- **Permeation Enhancers:** If required, these can be added to reversibly reduce the barrier function of the stratum corneum. The selected solvent (e.g., ethanol) may serve this purpose.

Formulation Protocol: Solvent Casting Method

The solvent casting technique is a prevalent, straightforward, and scalable method for producing transdermal patches.[14] It involves creating a homogenous solution of all components, casting it onto a flat surface, and allowing the solvent to evaporate under controlled conditions.

Materials & Equipment

- **Viscofas** (PVM/MA Copolymer, e.g., Gantrez™ S-97)
- Active Pharmaceutical Ingredient (API)
- Plasticizer (e.g., Propylene Glycol or Triethyl Citrate)
- Solvent (e.g., Ethanol 96%)
- Backing Layer (e.g., 3M™ Scotchpak™ 9732)
- Release Liner (e.g., 3M™ Scotchpak™ 1022)
- Magnetic stirrer and stir bar
- Petri dish or other suitable casting surface
- Leveling hot plate or drying oven with controlled temperature and ventilation

Step-by-Step Formulation Procedure

- Polymer Solution Preparation:
 - Accurately weigh the required amount of **Viscofas** powder.
 - In a sealed container, slowly add the **Viscofas** powder to the chosen solvent (e.g., 96% Ethanol) while stirring continuously with a magnetic stirrer. For a starting point, aim for a 15-25% w/v polymer solution.
 - Continue stirring until the polymer is fully dissolved. This may take several hours. A clear, viscous solution should be formed.
- Incorporation of Plasticizer and API:
 - Accurately weigh the plasticizer. A typical starting concentration is 20% w/w of the dry polymer weight. Add it to the polymer solution and stir until homogenous.
 - Accurately weigh the API. Slowly add the API to the polymer-plasticizer solution.
 - Continue stirring until the API is completely dissolved and uniformly dispersed. The final solution should be clear and free of air bubbles. If needed, allow the solution to stand or use gentle sonication to degas.
- Casting the Film:
 - Place a release liner smoothly onto a clean, level surface, such as a glass plate.
 - Pour a predetermined volume of the medicated polymer solution onto the center of the release liner within a defined area (e.g., inside a casting ring or a petri dish). The volume will determine the final patch thickness.
 - Ensure the solution spreads evenly to form a uniform layer.
- Drying and Film Formation:
 - Carefully transfer the cast film to a drying oven set at a controlled temperature (e.g., 40-60°C). The temperature should be below the boiling point of the solvent to prevent bubble

formation.

- Allow the solvent to evaporate completely. Drying time can range from 12 to 24 hours, depending on the solvent and thickness. The final film should be dry to the touch, flexible, and easily peelable from the release liner.
- Lamination and Cutting:
 - Once dried, carefully apply the backing layer to the exposed surface of the drug-loaded matrix, avoiding air entrapment.
 - Using a sharp die-cutter or scalpel, cut the laminate into patches of the desired size and shape.
 - Store the finished patches in sealed, light-resistant pouches until evaluation.

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Figure 1: General workflow for transdermal patch formulation via the solvent casting method.

Physicochemical Characterization of Patches

Once formulated, the patches must be rigorously tested to ensure they meet quality standards.

Parameter	Method	Purpose	Acceptance Criteria (Typical)
Weight Uniformity	Weigh 10 individual patches. Calculate the average weight and standard deviation (SD).	Ensures dosage consistency.	SD should be less than 5% of the average weight.
Thickness	Measure the thickness of 10 patches at multiple points using a digital micrometer.	Ensures uniform thickness for consistent drug loading and release.	SD should be less than 5% of the average thickness.
Folding Endurance	Repeatedly fold a single patch at the same place until it breaks or up to 300 times.	Measures the flexibility and integrity of the patch.	Should not break or show cracks after >300 folds. [15]
Drug Content Uniformity	Dissolve a known area of a patch in a suitable solvent and quantify the API amount using a validated analytical method (e.g., UV-Vis or HPLC).	Verifies that the correct dose of API is present and uniformly distributed.	Drug content should be within 90-110% of the label claim.
Moisture Content	Weigh a patch, store it in a desiccator until a constant weight is achieved, and calculate the weight loss.	Determines the amount of residual moisture, which can affect stability and adhesion.	Typically less than 5%.

Performance Evaluation

In Vitro Drug Release Testing (IVRT)

- Rationale: IVRT measures the rate at which the API is released from the patch into a receptor medium. It is a critical quality control test to ensure batch-to-batch consistency. The USP paddle over disk (Apparatus 5) or Franz diffusion cell can be used.
- Protocol (using USP Apparatus 5):
 - Prepare the dissolution medium (e.g., phosphate-buffered saline, pH 7.4) and equilibrate to $32 \pm 0.5^{\circ}\text{C}$.
 - Secure the transdermal patch onto a disk assembly with the release surface facing up.
 - Place the assembly at the bottom of the dissolution vessel.
 - Start the paddle rotation at a specified speed (e.g., 50 rpm).
 - Withdraw samples at predetermined time points (e.g., 1, 2, 4, 6, 8, 12, 24 hours), replacing the volume with fresh medium.
 - Analyze the samples for drug concentration using a validated analytical method.
 - Plot the cumulative percentage of drug released versus time.

Ex Vivo Skin Permeation Testing

- Rationale: This test provides a more biologically relevant measure of the drug's ability to permeate the skin barrier. It uses excised animal or human skin mounted in a Franz diffusion cell, which consists of a donor and a receptor chamber separated by the skin sample.[\[16\]](#)[\[17\]](#)
- Protocol (using Franz Diffusion Cell):
 - Prepare excised full-thickness skin (e.g., porcine ear or human cadaver skin) and mount it on the Franz cell with the stratum corneum facing the donor compartment.
 - Fill the receptor chamber with a suitable receptor medium (e.g., PBS pH 7.4), ensuring no air bubbles are trapped beneath the skin. Equilibrate the system to $32 \pm 1^{\circ}\text{C}$.[\[16\]](#)
 - Apply the transdermal patch to the surface of the skin in the donor chamber.

- At specified time intervals, withdraw an aliquot from the receptor chamber for analysis and replace it with an equal volume of fresh, pre-warmed medium to maintain sink conditions.
[16]
- Analyze the samples to determine the cumulative amount of drug permeated per unit area ($\mu\text{g}/\text{cm}^2$).
- Calculate the steady-state flux (J_{ss}) from the linear portion of the cumulative amount vs. time plot.

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Figure 2: Schematic of a Franz diffusion cell setup for ex vivo skin permeation studies.

Bioadhesion Testing

- Rationale: Good adhesion is critical for ensuring the patch remains in contact with the skin for the intended duration.[18] Adhesion can be quantified by measuring the force required to peel the patch from a substrate.
- Protocol (90° Peel Adhesion Test):
 - Apply the patch to a clean, standard substrate (e.g., stainless steel or a model skin substrate like Strat-M®).
 - Press the patch down with a standard weight roller to ensure uniform contact.
 - After a set dwell time (e.g., 20 minutes), mount the substrate in the lower jaw of a texture analyzer or tensile tester.
 - Attach the free end of the patch to the upper jaw.
 - Peel the patch from the substrate at a 90° angle and a constant speed (e.g., 300 mm/min).

- Record the force required to peel the patch. The average force over the test distance is reported as the peel adhesion force (N/cm).

Stability Testing

Stability studies are performed to establish the shelf-life of the product, ensuring its quality, safety, and efficacy over time. Studies should follow ICH (International Council for Harmonisation) guidelines.^{[1][3][5][19]}

- Rationale: Patches must be tested under various environmental conditions to assess physical and chemical stability, including drug degradation, changes in adhesion, and appearance.
- Protocol (ICH Q1A(R2) Guideline):
 - Package the final patches in their proposed marketing containers.
 - Store batches under long-term (e.g., 25°C/60% RH) and accelerated (e.g., 40°C/75% RH) conditions.^[5]
 - At specified time points (e.g., 0, 3, 6, 9, 12, 18, 24 months for long-term; 0, 1, 2, 3, 6 months for accelerated), withdraw samples.
 - Evaluate the samples for key parameters:
 - Appearance: Visual inspection for color change, crystallization, or shrinkage.
 - Physicochemical Properties: Adhesion (peel strength), folding endurance.
 - Assay and Impurities: Quantification of API content and any degradation products using a validated stability-indicating HPLC method.
 - In Vitro Release Rate: To ensure the release profile remains consistent.

Conclusion

Viscofas (PVM/MA copolymer) stands out as a highly functional and versatile polymer for the development of transdermal patches. Its inherent film-forming and bioadhesive properties

provide a robust foundation for creating effective drug-in-adhesive or matrix systems. By following the detailed protocols for formulation, characterization, and performance testing outlined in this guide, researchers can systematically develop and validate **Viscofas**-based transdermal patches. Careful optimization of the polymer concentration, plasticizer type and content, and solvent system is paramount to achieving a final product with the desired flexibility, adhesion, and drug release profile, ultimately ensuring a safe, effective, and reliable therapeutic system.

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